

Experimental Validation of the Calculated Be-Ni Phase Diagram: A Comparative Guide

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Compound of Interest

Compound Name: *Beryllium;nickel*

Cat. No.: *B14671962*

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This guide provides a comparative analysis of experimentally determined data for the Beryllium-Nickel (Be-Ni) binary phase diagram, intended for researchers, scientists, and materials development professionals. The data presented is compiled from various experimental investigations and serves as a basis for the validation of calculated phase diagrams.

Data Presentation

The following tables summarize the key quantitative data from experimental studies on the Be-Ni system.

Table 1: Experimentally Determined Invariant Reactions in the Be-Ni System

Reaction Type	Temperature (°C)	Reaction
Eutectic	1338	$L \leftrightarrow (Ni) + \beta\text{-BeNi}$
Peritectic	1240	$L + \beta\text{-BeNi} \leftrightarrow \gamma\text{-Be}_{21}\text{Ni}_5$
Eutectic	1150	$L \leftrightarrow \beta\text{-BeNi} + (Ni)$
Eutectoid	1062	$\beta\text{-Be} \leftrightarrow \alpha\text{-Be} + \gamma\text{-Be}_{21}\text{Ni}_5$

Data compiled from thermoanalytical, X-ray, and metallographic investigations.

Table 2: Experimentally Determined Solid Phases in the Be-Ni System

Phase	Crystal Structure	Composition Range (at.% Ni)	Notes
(Ni)	Face-Centered Cubic (FCC)	85 - 100	Terminal solid solution.
β -BeNi	Body-Centered Cubic (B2, CsCl-type)	~50	Intermetallic compound.
γ -Be ₂₁ Ni ₅	Complex Cubic	~19.2 - 20	Ordered cubic structure below 20 at.% Ni.
α -Be	Hexagonal Close-Packed (HCP)	0 - ~4	Low-temperature terminal solid solution.
β -Be	Body-Centered Cubic (BCC)	High Be content	Stable only at high temperatures (>1062°C).

Experimental Protocols

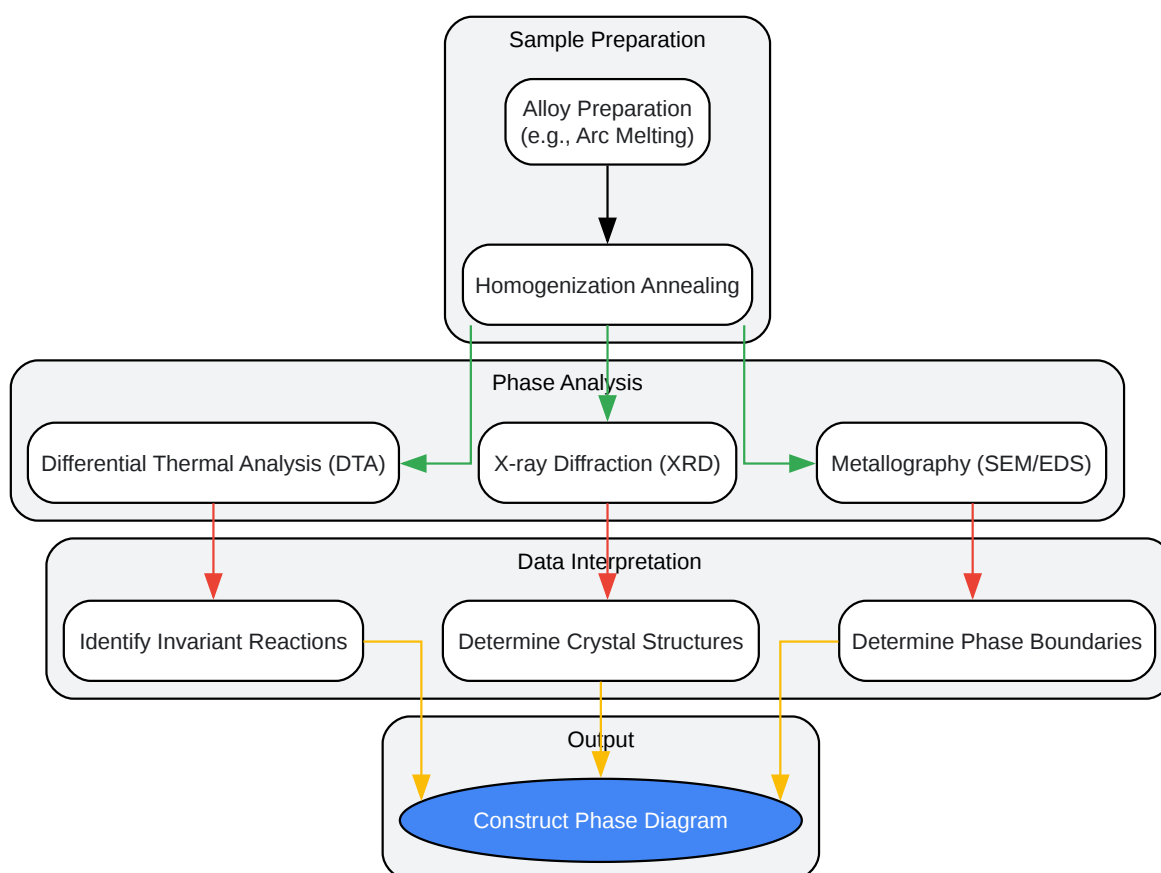
The experimental validation of the Be-Ni phase diagram relies on a combination of analytical techniques to identify phase transitions and determine the crystal structure and composition of the constituent phases. The primary methods cited in the literature are:

- Thermoanalytical Methods:** Techniques such as Differential Thermal Analysis (DTA) are employed to detect the temperatures at which phase transformations (e.g., melting, eutectic, peritectic, and eutectoid reactions) occur. This is achieved by measuring the temperature difference between a sample and an inert reference as they are heated or cooled at a controlled rate. The latent heat associated with a phase change results in a detectable thermal event.
- X-ray Diffraction (XRD):** XRD is a fundamental technique for identifying the crystal structure of the different solid phases present in the Be-Ni alloys at various compositions and temperatures. By analyzing the diffraction pattern of an X-ray beam interacting with a sample, the lattice parameters and crystal system of each phase can be determined.

- **Metallographic Methods:** This involves the preparation of alloy samples for microscopic examination. Techniques such as optical microscopy and Scanning Electron Microscopy (SEM) are used to visualize the microstructure of the alloys. The size, shape, and distribution of the different phases provide crucial information about the phase equilibria. Energy Dispersive X-ray Spectroscopy (EDS) or Wavelength Dispersive X-ray Spectroscopy (WDS) coupled with SEM can be used to determine the elemental composition of the individual phases.

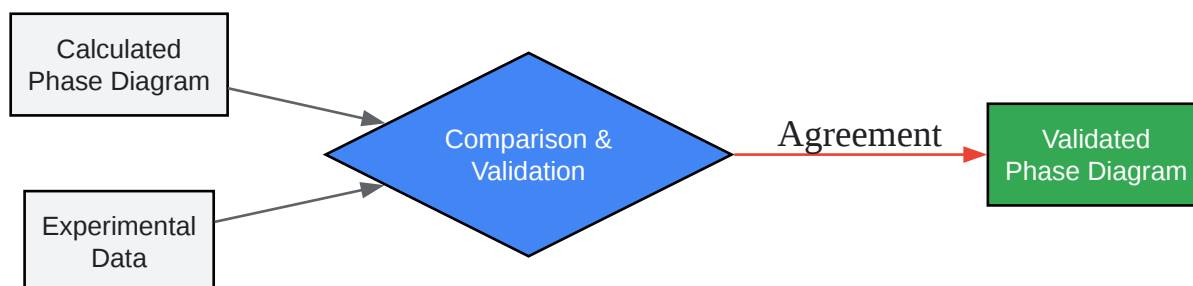
Mandatory Visualization

The following diagrams illustrate the logical workflow for the experimental determination of a binary phase diagram, such as the Be-Ni system.



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Caption: Experimental workflow for binary phase diagram determination.



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Caption: Logical relationship for phase diagram validation.

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